

Essential Safety and Disposal Plan for (R,R,S)-GAT107

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Compound of Interest

Compound Name: (R,R,S)-GAT107

Cat. No.: B15617157

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Disclaimer: This document provides guidance on the proper disposal of the research chemical **(R,R,S)-GAT107** based on general laboratory safety principles and regulatory guidelines. No specific disposal instructions for **(R,R,S)-GAT107** have been published. Therefore, it is imperative to consult with your institution's Environmental Health and Safety (EHS) department for specific protocols and to ensure full compliance with all applicable federal, state, and local regulations. This compound is intended for research use only and is not for human or veterinary use.^[1]

(R,R,S)-GAT107, a potent $\alpha 7$ nicotinic acetylcholine receptor (nAChR) ago-PAM (positive allosteric modulator), is a valuable tool in neuropharmacological research.^[2] Proper handling and disposal are critical to ensure personnel safety and environmental protection.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **(R,R,S)-GAT107** is provided in the table below. This information is essential for a preliminary hazard assessment.

Property	Value
Chemical Name	(3aR,4S,9bS)-4-(4-bromophenyl)-3a,4,5,9b-tetrahydro-3H-cyclopenta[c]quinoline-8-sulfonamide
CAS Number	1476807-74-5[1]
Molecular Formula	C18H17BrN2O2S[1]
Molecular Weight	405.31 g/mol [1]
Appearance	Not specified, likely a solid
Solubility	Soluble in DMSO and other organic solvents
Storage	Short term (days to weeks) at 0-4°C; long term (months to years) at -20°C[1]

Disposal Procedures

The disposal of investigational compounds like **(R,R,S)-GAT107** must adhere to strict guidelines to prevent environmental contamination and ensure safety. The following step-by-step procedure is based on best practices for the disposal of research chemicals and should be adapted in consultation with your EHS office.

Step 1: Hazard Assessment and Personal Protective Equipment (PPE)

Before handling **(R,R,S)-GAT107** for disposal, a thorough hazard assessment should be conducted. Although it is shipped as a non-hazardous chemical, its full toxicological properties may not be known.[1] Therefore, appropriate PPE should be worn at all times.

- **Standard Laboratory Attire:** A fully buttoned lab coat, long pants, and closed-toe shoes are mandatory.
- **Eye Protection:** Safety glasses or goggles should be worn to protect from splashes.
- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile) are required.

- **Respiratory Protection:** If there is a risk of generating dust or aerosols, a properly fitted respirator may be necessary. Consult with your EHS office for guidance on respirator selection.

Step 2: Waste Segregation and Collection

Proper segregation of chemical waste is crucial. Do not mix **(R,R,S)-GAT107** with other waste streams unless explicitly permitted by your institution's EHS guidelines.

- **Solid Waste:** Collect unused or expired **(R,R,S)-GAT107** powder in a clearly labeled, sealed container. This container should be designated for "non-hazardous" or "chemical" waste, as determined by your EHS office.
- **Contaminated Materials:** Any materials that have come into contact with **(R,R,S)-GAT107**, such as pipette tips, weighing paper, and contaminated gloves, should be collected in a separate, clearly labeled waste bag or container.
- **Liquid Waste:** Solutions containing **(R,R,S)-GAT107** should be collected in a designated, leak-proof, and clearly labeled waste container. The label should include the chemical name, concentration, and any solvents used.

Step 3: Labeling and Storage of Waste

All waste containers must be properly labeled to ensure safe handling and disposal.

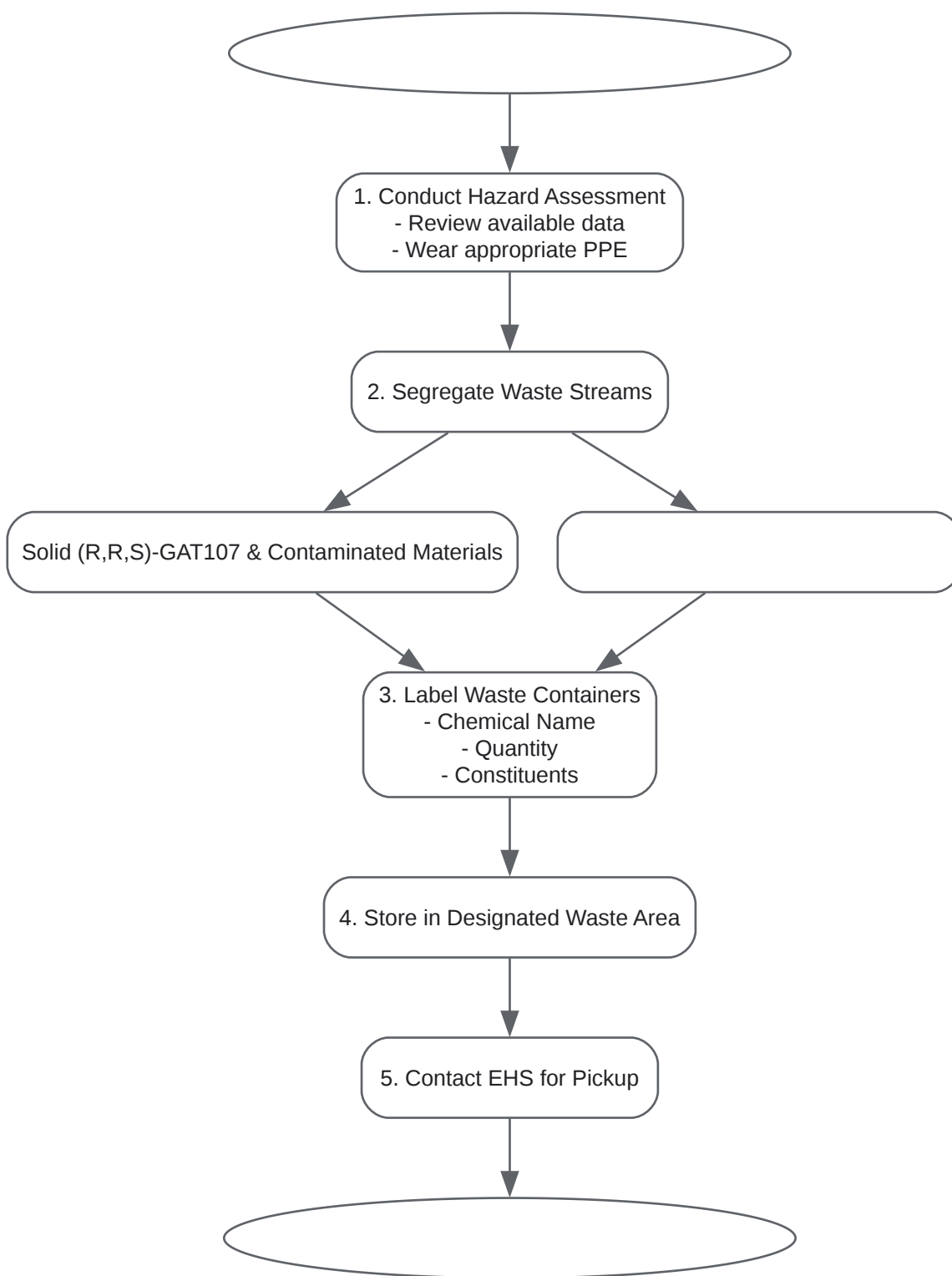
- Use a "Hazardous Waste" or "Chemical Waste" tag as provided by your EHS department.
- Clearly write the full chemical name: "**(R,R,S)-GAT107**".
- Indicate the quantity of waste.
- List all components of a mixture, including solvents.
- Store the sealed waste containers in a designated and secure waste accumulation area, away from incompatible materials.

Step 4: Arranging for Disposal

Contact your institution's EHS office to schedule a pickup for the chemical waste. They will arrange for disposal through a licensed and approved environmental management vendor. The typical final disposal method for such research compounds is incineration.

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **(R,R,S)-GAT107**.



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References

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